

Navigating the Safety Profile of 2-(hydroxymethyl)menthol: A Technical Guide

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Compound of Interest

Compound Name: 2-(Hydroxymethyl)menthol

Cat. No.: B15176484

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Abstract

This technical guide provides a comprehensive overview of the known safety and handling procedures for **2-(hydroxymethyl)menthol**. Due to a scarcity of direct toxicological data for this specific menthol derivative, this guide synthesizes available physicochemical properties and extrapolates safety and handling protocols from its parent compound, menthol. All quantitative data is presented in structured tables for clarity, and key procedural workflows are visualized using diagrams. This document is intended to serve as a foundational resource for laboratory personnel and researchers engaged in the study and application of **2-(hydroxymethyl)menthol**, promoting a culture of safety and informed handling.

Introduction

2-(hydroxymethyl)menthol, a derivative of the well-known monoterpenoid menthol, is a compound of interest in various research and development sectors. Its structural similarity to menthol suggests potential applications in flavoring, fragrance, and as a cooling agent. However, the introduction of a hydroxymethyl group can alter the molecule's physicochemical properties, biological activity, and toxicological profile. This guide aims to provide a thorough understanding of the available safety information and to establish best practices for its handling in a laboratory setting.

Physicochemical Properties

A clear understanding of a compound's physical and chemical properties is fundamental to its safe handling and use. The following table summarizes the available data for **2-(hydroxymethyl)menthol** and provides a comparison with its parent compound, (±)-menthol.

Property	2-(hydroxymethyl)menthol	(±)-Menthol
CAS Number	51210-01-6[1]	89-78-1
Molecular Formula	C11H22O2[2]	C10H20O
Molecular Weight	186.29 g/mol	156.27 g/mol
Appearance	Not explicitly stated; likely a crystalline solid.	White crystalline solid[3]
Boiling Point	291.00 to 292.00 °C (estimated)[1]	216 °C
Melting Point	Not available	34 - 36 °C
Flash Point	132.30 °C (estimated)[1]	Not available
Solubility in Water	234.2 mg/L @ 25 °C (estimated)[1]	Slightly soluble
logP (o/w)	2.047 (estimated)[1]	3.40 at 37 °C

Hazard Identification and Classification

Direct hazard classification for **2-(hydroxymethyl)menthol** is not readily available in public databases[1][4]. Therefore, the hazard profile of menthol is used as a conservative surrogate.

Based on the Safety Data Sheets for (±)-menthol, the following hazards are identified:

- Skin Irritation (Category 2): Causes skin irritation.
- Serious Eye Irritation (Category 2A): Causes serious eye irritation.
- Harmful to Aquatic Life (Category 3).

It is crucial to handle **2-(hydroxymethyl)menthol** with the assumption that it carries similar risks until specific toxicological studies are conducted.

Safety and Handling

Engineering Controls

- Work in a well-ventilated area. Use of a chemical fume hood is recommended, especially when handling powders or generating aerosols[5].
- Ensure eyewash stations and safety showers are readily accessible[5].

Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or a face shield[5].
- Hand Protection: Wear compatible chemical-resistant gloves (e.g., nitrile rubber)[5][6].
- Skin and Body Protection: Wear a laboratory coat and appropriate protective clothing to prevent skin contact[6].
- Respiratory Protection: If ventilation is inadequate or if dusts are generated, a NIOSH-approved respirator with a particulate filter is recommended[6].

Hygiene Measures

- Wash hands thoroughly after handling and before eating, drinking, or smoking.
- Remove contaminated clothing and wash it before reuse.

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated place[5].
- Keep away from incompatible materials such as strong oxidizing agents.

Spills and Disposal

- Spills: In case of a spill, avoid generating dust. Sweep up the material and place it in a suitable, closed container for disposal. Ventilate the area and wash the spill site after

material pickup is complete[6].

- Disposal: Dispose of waste in accordance with local, state, and federal regulations. Do not allow the substance to enter drains or waterways.

Toxicological Information

As previously stated, specific toxicological data for **2-(hydroxymethyl)menthol** is not currently available[1]. The following table summarizes the key toxicological endpoints for (±)-menthol, which should be considered as a potential indicator for **2-(hydroxymethyl)menthol** until specific data is generated.

Toxicological Endpoint	Data for (±)-Menthol
Acute Oral Toxicity (LD50)	Rat: 3,180 mg/kg
Skin Corrosion/Irritation	Rabbit: Causes skin irritation
Serious Eye Damage/Irritation	Rabbit: Causes serious eye irritation
Respiratory or Skin Sensitization	Guinea pig: Not a sensitizer (Buehler Test)
Germ Cell Mutagenicity	Mutagenicity (mammal cell test): chromosome aberration
Carcinogenicity	Not classified as a carcinogen by IARC, NTP, or OSHA

Experimental Protocols and Workflows

While specific experimental protocols for **2-(hydroxymethyl)menthol** are not detailed in the available literature, general procedures for handling crystalline organic compounds should be followed.

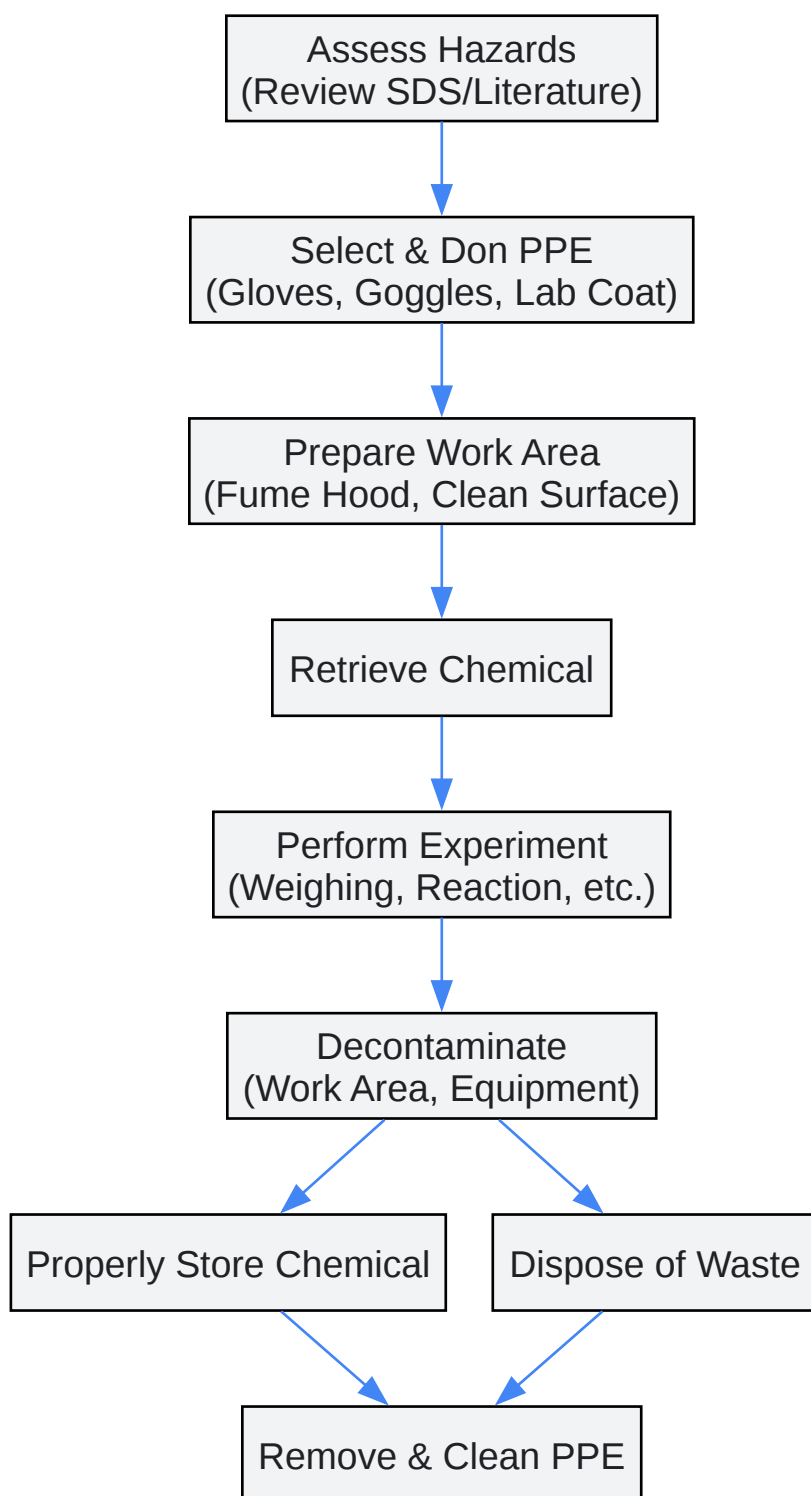
General Weighing and Handling Protocol

- Preparation: Don appropriate PPE. Ensure the work area (e.g., chemical fume hood, balance enclosure) is clean and decontaminated.

- Weighing: Use a tared, appropriate container. Carefully transfer the required amount of **2-(hydroxymethyl)menthol** using a clean spatula. Avoid generating dust.
- Dissolution: If preparing a solution, add the solvent to the solid slowly and stir to dissolve.
- Cleanup: Clean any spills immediately. Decontaminate the work surface and utensils.
- Storage: Securely close the container of the stock material and return it to the designated storage area.

Conceptual Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of a crystalline chemical like **2-(hydroxymethyl)menthol** in a laboratory setting.



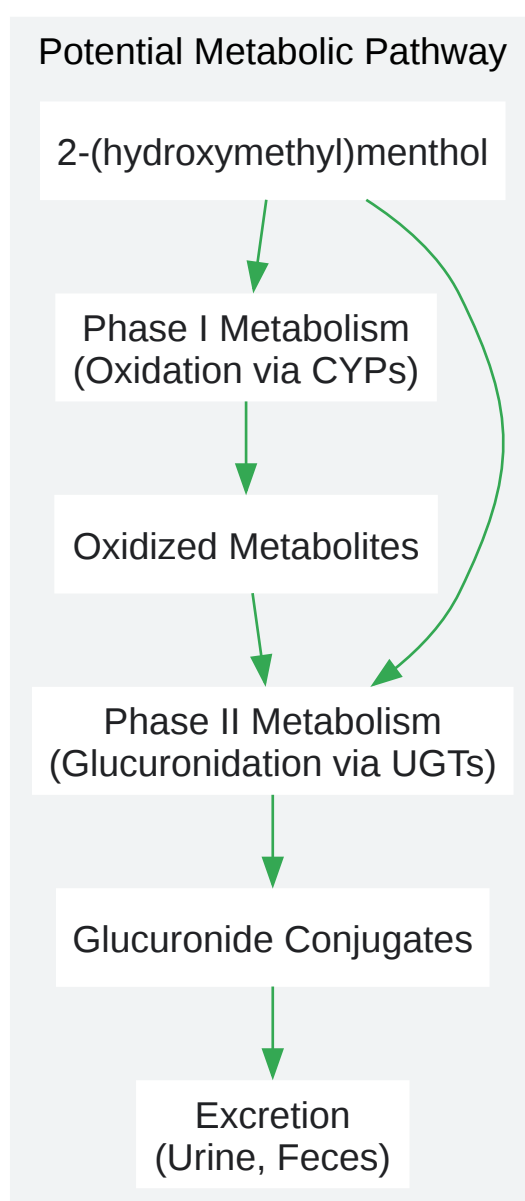
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Conceptual workflow for safe chemical handling.

Potential Metabolic Pathways

The metabolism of **2-(hydroxymethyl)menthol** has not been explicitly studied. However, based on the known metabolic pathways of menthol, a hypothetical pathway can be proposed. Menthol is primarily metabolized in the liver via glucuronidation and oxidation. The presence of an additional hydroxyl group in **2-(hydroxymethyl)menthol** provides another site for conjugation or oxidation.

The following diagram illustrates a potential metabolic pathway, extrapolated from the known metabolism of menthol.



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Hypothesized metabolic pathway for 2-(hydroxymethyl)menthol.

Disclaimer: This proposed pathway is purely hypothetical and based on the metabolism of a related compound. Further research is required to elucidate the actual metabolic fate of **2-(hydroxymethyl)menthol**.

Conclusion

While direct and comprehensive safety and toxicological data for **2-(hydroxymethyl)menthol** are currently lacking, a conservative approach to its handling is warranted. By extrapolating from the known properties and hazards of menthol, and by adhering to standard laboratory safety protocols for crystalline organic compounds, researchers can minimize potential risks. It is imperative that future studies on **2-(hydroxymethyl)menthol** include a thorough evaluation of its toxicological profile to fill the existing data gaps and ensure its safe use in all applications. This guide should be used as a starting point for risk assessment and be supplemented with any new information as it becomes available.

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